

# Bevonescein: A Technical Guide to Early Preclinical Evaluation for Intraoperative Nerve Visualization

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## Compound of Interest

Compound Name: Bevonescein

Cat. No.: B14761940

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## Executive Summary

**Bevonescein** (also known as ALM-488) is an investigational peptide-dye conjugate designed for real-time, intraoperative fluorescence-guided visualization of peripheral nerves.<sup>[1][2]</sup> Comprising a short-chain amino acid peptide linked to a fluorescent moiety, its mechanism relies on selective binding to nerve-associated connective tissue, an action independent of myelination status.<sup>[3][4]</sup> This unique property allows it to label both healthy and degenerated nerve fibers, addressing a critical unmet need in surgical procedures where nerve preservation is paramount.<sup>[4][5]</sup> Preclinical studies in rodent models have demonstrated high signal-to-background ratios and superior performance compared to myelin-targeting dyes.<sup>[4]</sup> These foundational animal studies have been crucial in establishing the proof-of-concept for its subsequent successful evaluation in human clinical trials.<sup>[5][6]</sup> This document provides a detailed overview of the key preclinical data and methodologies that have characterized the early development of **Bevonescein**.

## Mechanism of Action

**Bevonescein** functions by selectively binding to the extracellular matrix of nerve tissues.<sup>[1]</sup> Administered intravenously, the peptide component targets and anchors the conjugate to nerve fibers, while the fluorescein-based dye component allows for visualization under specific

wavelengths of light.[3][7] This binding is rapid, and the molecule is cleared renally, with a reported half-life of approximately 29 to 72 minutes in humans, minimizing systemic exposure.[5][8] Its ability to label nerves regardless of myelin presence makes it particularly effective for identifying degenerated nerves, which lose their myelin sheath.[4]

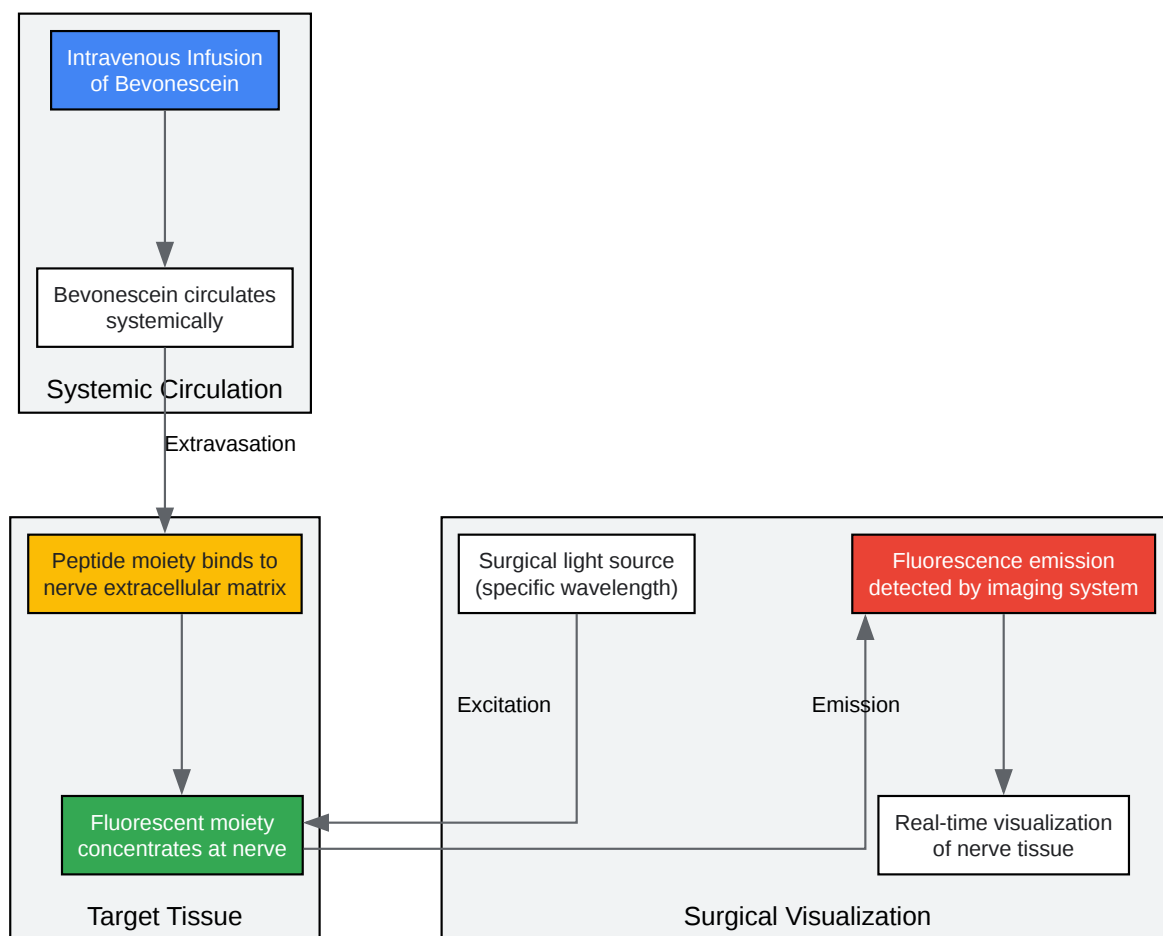


Figure 1: Bevonescsein Mechanism of Action

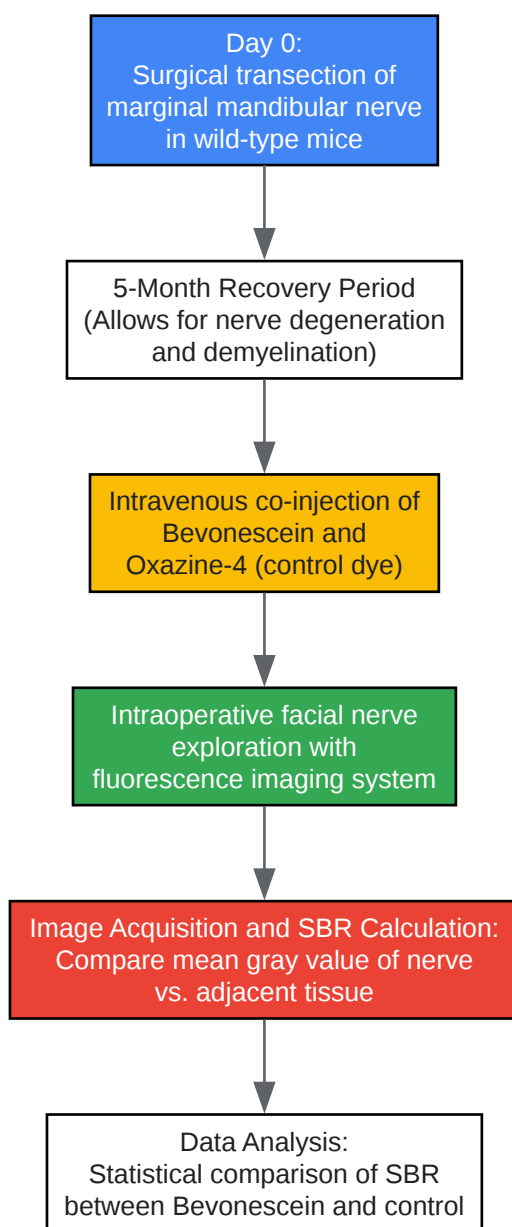


Figure 2: Experimental Workflow for Chronic Nerve Injury Model

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